

# Magnesium octanoate dihydrate molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Magnesium octanoate dihydrate

Cat. No.: B1590191

[Get Quote](#)

## In-Depth Technical Guide to Magnesium Octanoate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **magnesium octanoate dihydrate**, a compound of increasing interest in various scientific and pharmaceutical fields. This document details its chemical properties, and synthesis, and explores its potential biological roles, offering a valuable resource for researchers and developers.

## Core Chemical and Physical Data

Magnesium octanoate, the magnesium salt of octanoic acid, is an organometallic compound. The hydrated form, **magnesium octanoate dihydrate**, is often the commercially available and studied variant. There can be some inconsistency in the reported molecular formulas and weights for the anhydrous form, which typically arises from whether the compound is represented as a 1:1 or 2:1 salt of octanoic acid to magnesium. As magnesium is a divalent cation ( $Mg^{2+}$ ), the chemically accurate representation is a 2:1 salt.

A summary of the key quantitative data for both the anhydrous and dihydrate forms is presented below for clarity and comparison.

Property	Magnesium Octanoate (Anhydrous)	Magnesium Octanoate Dihydrate
Molecular Formula	$C_{16}H_{30}MgO_4$ [1][2]	$C_{16}H_{34}MgO_6$ [3][4]
Molecular Weight	310.71 g/mol [1][2]	346.74 g/mol [3][5]
Appearance	White to off-white powder or crystals[6]	White to off-white powder[4]
Solubility	Insoluble in water[6]	-
Boiling Point	239 °C (literature)[6]	-
Flash Point	107 °C (literature)[6]	-

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of magnesium octanoate are crucial for reproducible research. The following outlines a general synthetic methodology based on common chemical principles.

### Synthesis of Magnesium Octanoate Dihydrate

This protocol describes a common method for the synthesis of **magnesium octanoate dihydrate** from sodium octanoate and magnesium chloride.

- Preparation of Sodium Octanoate:
  - Dissolve sodium hydroxide in deionized water to create a standardized solution.
  - In a separate vessel, dissolve n-octanoic acid in an appropriate solvent, such as ethanol.
  - Slowly add the sodium hydroxide solution to the n-octanoic acid solution with constant stirring. The reaction is exothermic, so cooling may be necessary to maintain a controlled temperature.
  - Continue stirring until the reaction is complete, indicated by a stable pH. The resulting solution contains sodium octanoate.

- Precipitation of Magnesium Octanoate:
  - Prepare an aqueous solution of magnesium chloride.
  - Slowly add the magnesium chloride solution to the sodium octanoate solution with vigorous stirring.
  - A white precipitate of magnesium octanoate will form.
  - Continue stirring for a set period to ensure complete precipitation.
- Isolation and Purification:
  - Collect the precipitate by filtration.
  - Wash the collected solid with deionized water to remove any unreacted starting materials and byproducts, such as sodium chloride.
  - Further wash the solid with a solvent in which magnesium octanoate is insoluble, such as ethanol, to remove any remaining organic impurities.
  - Dry the purified **magnesium octanoate dihydrate** in a vacuum oven at a controlled temperature to remove residual water and solvent without causing decomposition.

## Potential Signaling Pathways and Biological Roles

While research into the specific signaling pathways of magnesium octanoate is ongoing, its constituent parts, magnesium and octanoic acid (a medium-chain fatty acid), are known to play significant roles in various biological processes. This suggests potential areas of investigation for the compound as a whole.

### Hypothetical Signaling Pathway Involvement

The diagram below illustrates a hypothetical signaling pathway where magnesium and octanoic acid could exert synergistic effects. Magnesium is a known cofactor for numerous enzymes, including kinases involved in cellular signaling. Octanoic acid, as a fatty acid, can influence membrane fluidity and may act as a signaling molecule itself or a precursor to one.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Showing Compound Magnesium octanoate (FDB011451) - FooDB [foodb.ca]
- 2. Magnesium caprylate | C16H30MgO4 | CID 19595724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Magnesium octanoate dihydrate|BLD Pharm [bldpharm.com]
- 4. acrossbiotech.com [acrossbiotech.com]
- 5. Octanoic acid,magnesium salt | CAS 3386-57-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. Magnesium Caprylate or Magnesium octanoate Manufacturers [anmol.org]
- To cite this document: BenchChem. [Magnesium octanoate dihydrate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590191#magnesium-octanoate-dihydrate-molecular-formula-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)